

# SC144 Hydrochloride: A Technical Guide to its Role in Blocking Cytokine Signaling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: SC144 hydrochloride

Cat. No.: B1530503

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## Executive Summary

The Interleukin-6 (IL-6) family of cytokines and their associated signaling pathways, particularly the JAK/STAT3 axis, are pivotal in numerous cellular processes, including inflammation, immune response, and cell proliferation. Dysregulation of this pathway is a hallmark of various inflammatory diseases and cancers. The shared signal-transducing receptor subunit, glycoprotein 130 (gp130), represents a critical node for therapeutic intervention. This document provides a comprehensive technical overview of **SC144 hydrochloride**, a first-in-class, orally active, small-molecule inhibitor of gp130. We will detail its mechanism of action, summarize key quantitative data, provide exemplary experimental protocols, and illustrate the core signaling and experimental workflows.

## Mechanism of Action of SC144 Hydrochloride

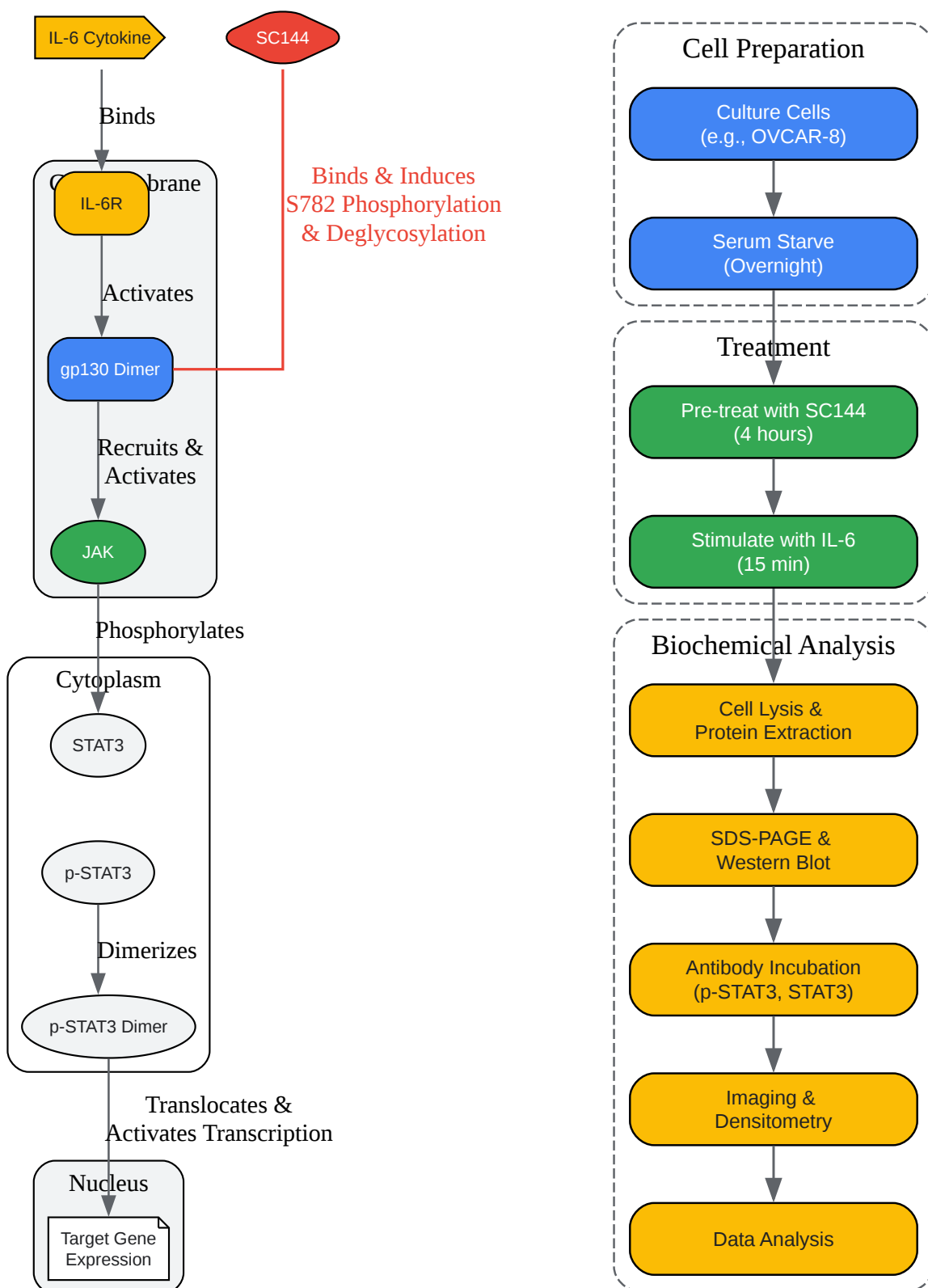
**SC144 hydrochloride** is a potent and specific inhibitor of cytokine signaling mediated by the gp130 receptor.<sup>[1]</sup> Its primary mechanism involves direct binding to gp130, which is the common signal transducer for the IL-6 family of cytokines.<sup>[2][3]</sup> This interaction initiates a cascade of events that ultimately curtails the downstream signaling pathway.

The key steps in SC144's mechanism of action are:

- Binding to gp130: SC144 directly binds to the gp130 protein.<sup>[4][5][6]</sup>

- Induction of gp130 Modification: This binding paradoxically induces the phosphorylation of gp130 at the serine 782 residue (S782) and promotes its deglycosylation.[\[2\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)
- Abrogation of STAT3 Activation: These modifications to gp130 disrupt its normal function, leading to the potent abrogation of Signal Transducer and Activator of Transcription 3 (STAT3) phosphorylation (specifically at tyrosine 705) and its subsequent translocation into the nucleus.[\[1\]](#)[\[4\]](#)[\[7\]](#)[\[8\]](#)
- Inhibition of Downstream Gene Expression: By preventing STAT3's nuclear entry, SC144 inhibits the expression of its target genes, which are often involved in cell survival, proliferation, and angiogenesis.[\[2\]](#)[\[4\]](#)[\[6\]](#)
- Inactivation of Akt: In addition to the STAT3 pathway, SC144 has been shown to lead to the inactivation of the protein kinase B (Akt) signaling pathway.[\[4\]](#)[\[8\]](#)

SC144 selectively inhibits signaling induced by gp130-dependent cytokines, such as IL-6 and Leukemia Inhibitory Factor (LIF), without affecting pathways stimulated by non-gp130 cytokines like interferon-gamma (IFN- $\gamma$ ) or platelet-derived growth factor (PDGF).[\[8\]](#)[\[9\]](#)



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- To cite this document: BenchChem. [SC144 Hydrochloride: A Technical Guide to its Role in Blocking Cytokine Signaling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1530503#sc144-hydrochloride-s-role-in-blocking-cytokine-signaling]

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